

Technical Whitepaper: 2-Propylbenzamide (CID 20140085)

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Compound of Interest

Compound Name: 2-Propylbenzamide

CAS No.: 122761-85-7

Cat. No.: B038881

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Characterization, Synthesis, and Safety Profile for Pharmaceutical Applications

Executive Summary

This technical guide provides a comprehensive analysis of **2-Propylbenzamide** (PubChem CID 20140085), a structural isomer often confused with its N-substituted counterparts. Primarily utilized as an intermediate in the synthesis of angiotensin II receptor antagonists (e.g., Telmisartan analogs) and as a directing group in organometallic chemistry, this compound requires precise characterization. This document outlines its chemical identity, validated synthesis protocols, predicted toxicological profile, and safety handling procedures for drug development professionals.

Chemical Identity & Disambiguation

CRITICAL NOTE: "**2-Propylbenzamide**" strictly refers to the benzene ring substituted at the ortho position. It is frequently confused with N-propylbenzamide (amide nitrogen substitution). Researchers must verify the CAS number before procurement or synthesis.

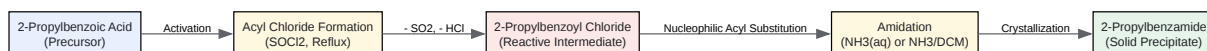
Table 1: Physicochemical Characterization

Property	Data	Source/Method
IUPAC Name	2-Propylbenzamide	PubChem
Common Synonyms	o-Propylbenzamide; Benzamide, 2-propyl-	ChemicalBook
CAS Registry Number	122761-85-7	CAS Common Chemistry
PubChem CID	20140085	NCBI
Molecular Formula	C ₁₀ H ₁₃ NO	Calculated
Molecular Weight	163.22 g/mol	Calculated
SMILES	CCCC1=CC=CC=C1C(=O)N	Canonical
InChIKey	IZRDLZYOQSBCNG- UHFFFAOYSA-N	Canonical
Predicted LogP	2.22	XLogP3
H-Bond Donor/Acceptor	1 / 1	Cactvs

Synthesis & Manufacturing Protocols

The synthesis of **2-Propylbenzamide** is typically achieved via the amidation of 2-propylbenzoic acid. Below is a standard laboratory-scale protocol optimized for high yield and purity.

Figure 1: Synthesis Pathway (Graphviz)



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Caption: Two-step synthesis of **2-Propylbenzamide** via acid chloride activation.

Experimental Protocol: Acid Chloride Method

- Activation:

- Dissolve 10.0 mmol of 2-propylbenzoic acid in 20 mL of anhydrous dichloromethane (DCM).
- Add 12.0 mmol of Thionyl Chloride (SOCl₂) dropwise under nitrogen atmosphere.
- Add a catalytic amount (2 drops) of DMF to initiate the reaction.
- Reflux at 40°C for 2 hours until gas evolution (HCl/SO₂) ceases.
- Note: Evaporate excess SOCl₂ under reduced pressure to isolate the crude acid chloride.
- Amidation:
 - Re-dissolve the crude 2-propylbenzoyl chloride in 10 mL anhydrous DCM.
 - Cool the solution to 0°C in an ice bath.
 - Slowly add 50 mL of 28% Aqueous Ammonia (or bubble anhydrous NH₃ gas) with vigorous stirring.
 - Maintain temperature <10°C to prevent hydrolysis.
 - Stir for 1 hour at room temperature.
- Work-up:
 - Filter the resulting white precipitate.
 - Wash the solid with cold water (3 x 10 mL) to remove ammonium salts.
 - Recrystallize from ethanol/water (1:1) to obtain pure **2-Propylbenzamide**.

Safety & Toxicology (GHS Classification)

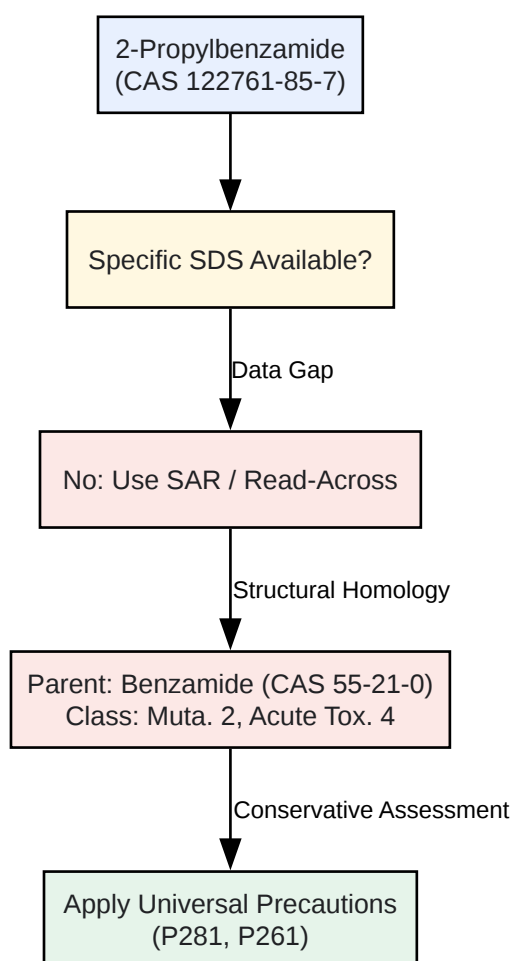
Specific toxicological data for CAS 122761-85-7 is limited. The following safety profile is derived via Read-Across Methodology using the structural parent Benzamide (CAS 55-21-0) and the isomer N-propylbenzamide (CAS 10546-70-0).

Hazard Prediction: Treat as Acute Tox. 4 (Oral) and potential Mutagen (Category 2).

Table 2: Predicted GHS Hazards

Hazard Class	Category	H-Statement Code	Hazard Statement
Acute Toxicity	Cat 4	H302	Harmful if swallowed.
Germ Cell Mutagenicity	Cat 2	H341	Suspected of causing genetic defects.
Skin Irritation	Cat 2	H315	Causes skin irritation. [1][2][3]
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.

Figure 2: Safety Decision Logic (Graphviz)

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Caption: Risk assessment logic using Structure-Activity Relationship (SAR) for data-poor intermediates.

Applications in Drug Discovery

2-Propylbenzamide serves as a critical scaffold in medicinal chemistry, particularly in the development of Angiotensin II Receptor Blockers (ARBs).

- **Telmisartan Analogs:** The ortho-propyl group on the benzene ring is a key pharmacophore for lipophilic interaction within the AT1 receptor pocket. **2-Propylbenzamide** derivatives are often cyclized to form benzimidazoles, a core structure in Telmisartan.
- **Directed Metallation:** The amide group acts as a Directed Metallation Group (DMG), allowing for regioselective lithiation at the ortho position (or lateral lithiation of the propyl chain) to introduce further complexity [1].

Handling & Storage Protocols

To ensure stability and safety, adhere to the following "Self-Validating" storage system:

- **Storage Conditions:** Store in a tightly closed container at 2-8°C (Refrigerated). The propyl chain increases lipophilicity but may lower the melting point compared to unsubstituted benzamide, making it susceptible to caking.
- **Incompatibility:** Keep away from strong oxidizing agents and strong bases (hydrolysis risk).
- **Disposal:** Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (Nitrogen oxides NOx emission control required).

References

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